

IPN60090 dihydrochloride solubility in DMSO and PBS

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Compound of Interest

Compound Name: IPN60090 dihydrochloride

Cat. No.: B8118261

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IPN60090 Dihydrochloride Technical Support Center

This technical support guide provides detailed information on the solubility of **IPN60090 dihydrochloride** in DMSO and PBS, along with troubleshooting advice and experimental protocols for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **IPN60090 dihydrochloride** in DMSO?

A1: **IPN60090 dihydrochloride** is highly soluble in DMSO. You can expect to achieve a concentration of up to 170 mg/mL (approximately 280.79 mM).[1] Please note that using newly opened, anhydrous DMSO is recommended, as its hygroscopic nature can affect solubility.[1] Sonication may be required to facilitate dissolution.[1]

Q2: What is the solubility of **IPN60090 dihydrochloride** in aqueous buffers like PBS?

A2: While direct solubility data for **IPN60090 dihydrochloride** in PBS is not explicitly detailed in the provided search results, its solubility in water is reported to be 100 mg/mL (approximately 165.17 mM), which suggests good solubility in aqueous solutions.[1] For similar compounds, kinetic aqueous solubility was determined in a phosphate buffer (100 mM) at pH 7.4, which is

similar to PBS.^[2] It is crucial to verify the solubility for your specific PBS formulation and experimental conditions.

Q3: Are there any special considerations when preparing stock solutions with DMSO?

A3: Yes. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This can significantly impact the solubility of your compound.^[1] It is best practice to use a fresh, unopened bottle of anhydrous DMSO or to handle it under conditions that minimize moisture exposure. For long-term storage, solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month in sealed containers, protected from light.^[1]

Q4: Can I prepare a stock solution in water or PBS?

A4: Yes, a stock solution can be prepared in water at a concentration of 100 mg/mL with the help of sonication.^[1] If you choose to use water or PBS for your stock solution, it is recommended to sterilize it by passing it through a 0.22 µm filter before use and to prepare it fresh for your experiments.^[1]

Solubility Data Summary

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	170 mg/mL	280.79 mM	Sonication may be needed. Use of new, anhydrous DMSO is highly recommended. ^[1]
Water	100 mg/mL	165.17 mM	Sonication is required for dissolution. ^[1]
Phosphate Buffer (pH 7.4)	Not explicitly stated	Not explicitly stated	Kinetic aqueous solubility was assessed in a 100 mM phosphate buffer. ^[2]

Troubleshooting Guide

Issue: The compound is not fully dissolving in DMSO.

- Solution 1: Sonication. Place the vial in an ultrasonic bath. This often helps to break up particulates and facilitate dissolution.[\[1\]](#)
- Solution 2: Gentle Heating. Gently warm the solution. Be cautious and monitor the temperature to avoid compound degradation.
- Solution 3: Check DMSO Quality. Ensure you are using anhydrous (dry) DMSO. The presence of water can significantly lower the solubility.[\[1\]](#)

Issue: Precipitation occurs when diluting a DMSO stock solution into an aqueous buffer (e.g., PBS).

- Solution 1: Lower the Final Concentration. The compound may not be soluble in the aqueous buffer at the desired final concentration. Try a lower concentration.
- Solution 2: Use a Co-solvent Formulation. For in vivo or certain in vitro experiments, a co-solvent system may be necessary. A common formulation involves a multi-step process:
 - Dissolve **IPN60090 dihydrochloride** in DMSO (e.g., 10% of the final volume).
 - Add PEG300 (e.g., 40% of the final volume) and mix thoroughly.
 - Add Tween-80 (e.g., 5% of the final volume) and mix again.
 - Finally, add saline or your aqueous buffer to reach the final volume.[\[1\]](#) This method can achieve a concentration of at least 5 mg/mL.[\[1\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weighing: Accurately weigh the required amount of **IPN60090 dihydrochloride** (Molecular Weight: 605.44 g/mol).[\[1\]](#) For 1 mL of a 10 mM solution, you will need 6.05 mg.

- **Dissolution:** Add the appropriate volume of high-quality, anhydrous DMSO.
- **Mixing:** Vortex the solution thoroughly. If particulates remain, place the vial in an ultrasonic water bath for several minutes until the solution is clear.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C, protected from light.[\[1\]](#)

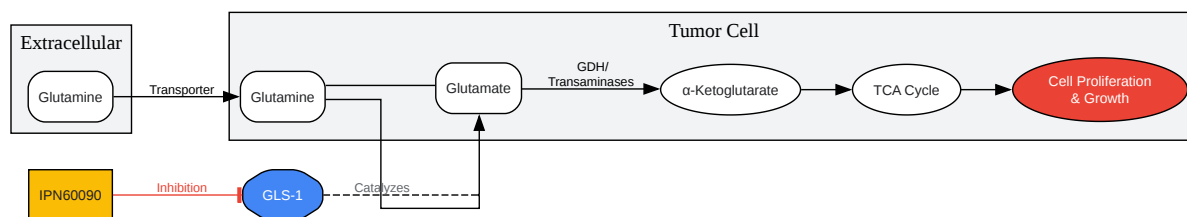
Protocol 2: Kinetic Aqueous Solubility Determination

This protocol provides a general workflow based on methods used for similar compounds.[\[2\]](#)

- **Preparation:** Prepare a high-concentration stock solution of **IPN60090 dihydrochloride** in DMSO (e.g., 10 mM).
- **Dilution:** Dilute the DMSO stock solution into a 100 mM phosphate buffer at pH 7.4 to the desired final concentration.
- **Incubation:** Shake the resulting mixture at room temperature for a specified period (e.g., 1 hour).[\[2\]](#)
- **Analysis:** After incubation, centrifuge the samples to pellet any undissolved precipitate.
- **Quantification:** Analyze the supernatant to determine the concentration of the dissolved compound, typically using an analytical method like LC-MS/MS.

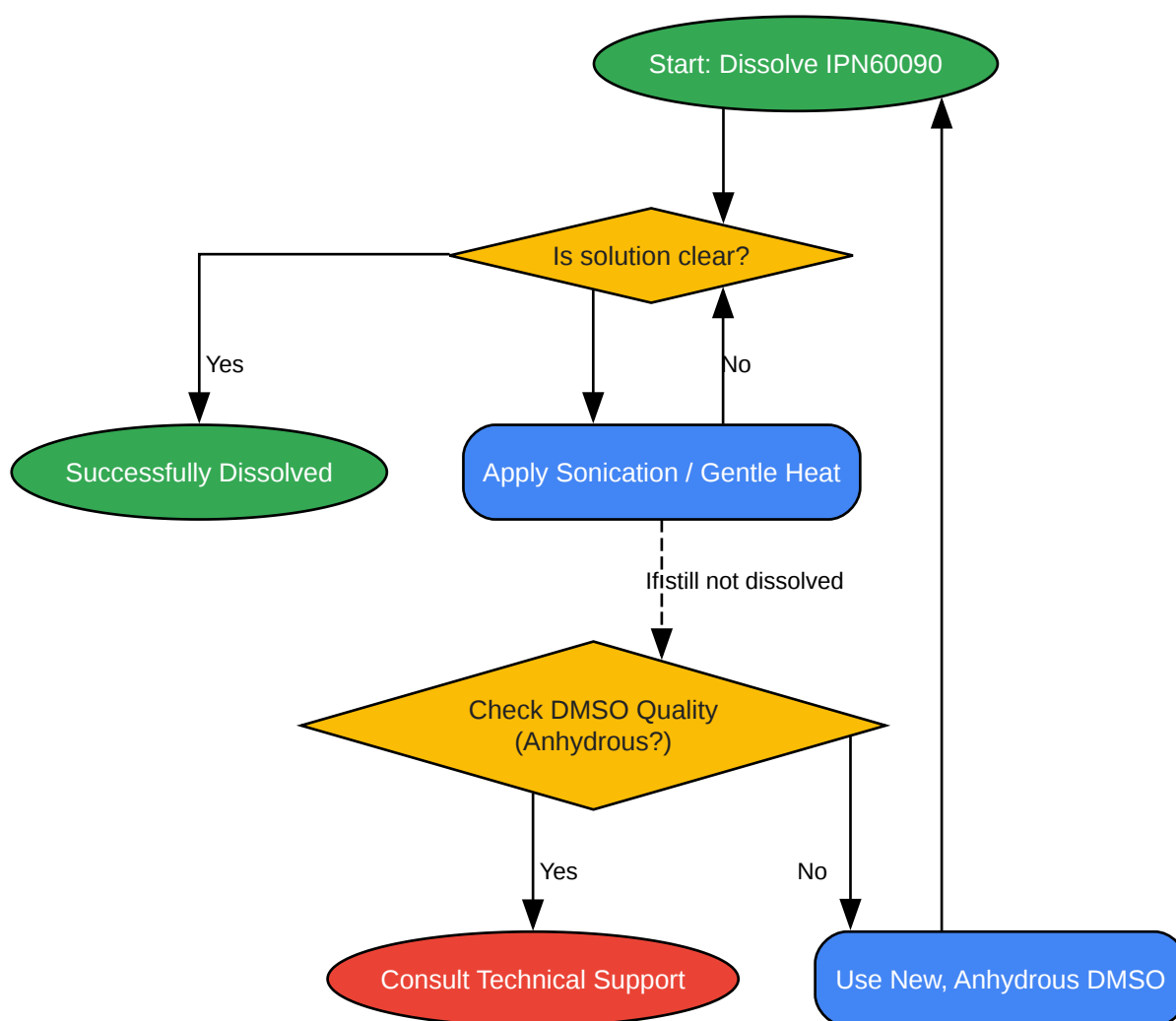
Signaling Pathway and Experimental Workflow

IPN60090 is a selective inhibitor of glutaminase-1 (GLS-1), an enzyme that plays a critical role in cancer cell metabolism.[\[1\]](#)[\[3\]](#)[\[4\]](#) GLS-1 catalyzes the conversion of glutamine to glutamate, which is a key step in glutaminolysis.[\[2\]](#)[\[5\]](#) Glutamate can then be converted into α -ketoglutarate, which enters the Tricarboxylic Acid (TCA) cycle to support energy production and the synthesis of essential cellular building blocks required for tumor cell proliferation.[\[2\]](#)



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Caption: Mechanism of action of IPN60090 in tumor cells.



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Caption: Troubleshooting workflow for dissolving IPN60090.

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